

An In-depth Technical Guide to the Physicochemical Characteristics of Timberol®

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Compound of Interest

Compound Name: *Cyclohexanepropanol, 2,2,6-trimethyl-alpha-propyl-*

CAS No.: 70788-30-6

Cat. No.: B1583320

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For Researchers, Scientists, and Formulation Professionals

Abstract

Timberol®, a synthetic fragrance ingredient prized for its potent and tenacious woody-amber character, is a cornerstone of modern perfumery. This technical guide provides a comprehensive examination of its core physicochemical properties, offering an in-depth resource for researchers, cosmetic scientists, and drug development professionals who may encounter this molecule. The guide details its chemical identity, including its isomeric nature, and presents a thorough analysis of its physical and chemical characteristics. Furthermore, it outlines established methodologies for its synthesis and analytical characterization, discusses its stability profile in various formulations, and reviews its environmental fate. This document is intended to serve as an authoritative reference, consolidating key technical data and providing practical insights into the scientific principles governing the use of Timberol® in diverse applications.

Chemical Identity and Structure

Timberol® is the trade name for the fragrance ingredient with the IUPAC name 1-(2,2,6-trimethylcyclohexyl)hexan-3-ol.[1] It is a synthetic tertiary alcohol that is not found in nature.[2] Commercially, Timberol® is a racemic mixture of isomers, with the specific ratio of cis and trans isomers influencing its final olfactory profile.[3][4] The cis-isomer is noted for contributing to a sharper, drier, and more linear scent, while the trans-isomer is associated with warmer, rounder, and more animalic facets.[3][4]

The molecular structure of Timberol® is characterized by a substituted cyclohexane ring and a hexanol side chain, which together are responsible for its distinctive scent and high substantivity.

Caption: 2D Chemical Structure of 1-(2,2,6-trimethylcyclohexyl)hexan-3-ol.

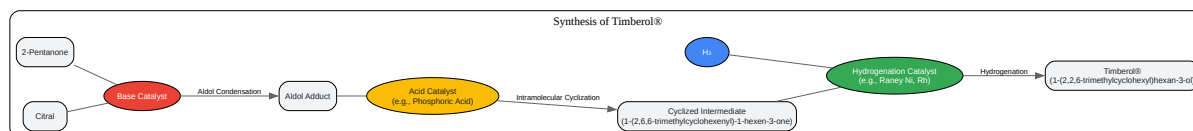
Physicochemical Properties

The physical and chemical properties of Timberol® are summarized in the table below. It is important to note that as a mixture of isomers, some properties may be reported as a range.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₃₀ O	[2][5]
Molecular Weight	226.40 g/mol	[2][5]
CAS Number	70788-30-6	[2]
Appearance	Colorless to pale yellow viscous liquid	[5][6][7]
Odor Profile	Woody, ambery, dry, with cedarwood and sandalwood facets	[1][5]
Boiling Point	278-280 °C at 760 mmHg	[5][6][8]
Melting Point	Not applicable (liquid at room temperature)	[9]
Flash Point	>100 °C (>212 °F)	[8][9]
Vapor Pressure	0.000469 - 0.00051 mmHg at 25 °C	[2][8]
Density	0.890 - 0.940 g/cm ³ at 25 °C	[6][8]
Refractive Index	1.4700 - 1.4760 at 20 °C	[6]
Solubility	Insoluble in water; soluble in alcohol and oils	[5]
logP (o/w)	5.635 - 5.9	[2][8]
Optical Rotation	Data not available for the commercial mixture	[2]

Synthesis and Manufacturing

The industrial synthesis of Timberol® is a multi-step process that showcases key principles of organic chemistry. The primary route involves an aldol condensation followed by cyclization and hydrogenation.



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Caption: Generalized synthetic pathway for Timberol®.

A common synthetic approach begins with the aldol condensation of citral and 2-pentanone in the presence of a base catalyst.[2] The resulting aldol adduct then undergoes an acid-catalyzed intramolecular cyclization to form 1-(2,6,6-trimethylcyclohexenyl)-1-hexen-3-one.[2] The final step is the catalytic hydrogenation of this intermediate. The choice of catalyst (e.g., Raney nickel or rhodium-based catalysts) and reaction conditions (temperature and pressure) during hydrogenation is critical as it influences the ratio of cis- to trans-isomers in the final product.[2]

Analytical Methodologies

The purity and isomeric composition of Timberol® are critical to its olfactory performance. Gas chromatography-mass spectrometry (GC-MS) is the primary analytical technique for its characterization.

Representative GC-MS Protocol for Purity Assessment

The following is a representative, non-validated protocol for the analysis of Timberol® in a cosmetic matrix, based on established methods for fragrance analysis.[10][11]

1. Sample Preparation (Liquid-Liquid Extraction)

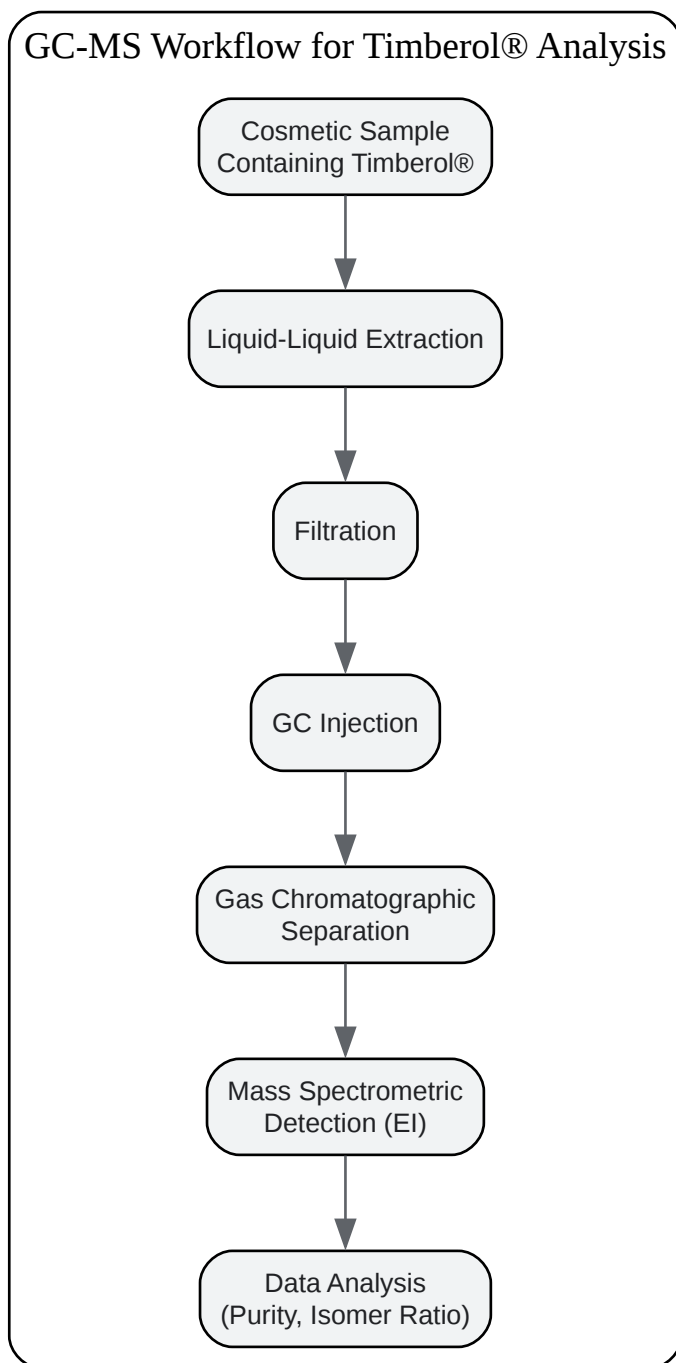
- Weigh approximately 0.5 g of the cosmetic sample into a 50 mL centrifuge tube.

- Add 5 mL of deionized water and 5 mL of a suitable extraction solvent (e.g., methyl tert-butyl ether).
- Mix thoroughly for 30 minutes using a sample mixer.
- Add anhydrous sodium sulfate to remove residual water and centrifuge for 30 minutes at 3000 x g.
- Collect the supernatant and filter through a 0.45 μ m syringe filter.
- An internal standard can be added prior to injection for quantitative analysis.

2. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890B or equivalent.
- Mass Spectrometer: Agilent 5977A or equivalent.
- Column: VF-5ms (30m x 0.25mm i.d., 0.25 μ m film thickness) or similar non-polar column.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Injection Volume: 1-2 μ L in splitless mode.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp to 125 °C at 3 °C/min.
 - Ramp to 230 °C at 7 °C/min.
 - Ramp to 300 °C at 20 °C/min, hold for 5 minutes.
- MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.

- Scan Mode: Selective Ion Monitoring (SIM) for targeted analysis of Timberol® and its isomers, and/or full scan mode for impurity profiling.



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Caption: Experimental workflow for GC-MS analysis of Timberol®.

Stability and Reactivity

Timberol® is known for its high stability in a wide range of product bases, a key attribute for its widespread use.^[5]

- **Chemical Stability:** As a tertiary alcohol, Timberol® is generally stable under normal conditions of use and storage and does not readily oxidize.^[9] It performs well in alkaline media, making it suitable for use in soaps and detergents.^[2] However, strong oxidizing agents and strong mineral acids should be avoided.^[9]
- **Thermal Stability:** With a high boiling point and flash point, Timberol® is stable at elevated temperatures encountered during the manufacturing of many cosmetic and household products.
- **Photostability:** While generally stable, prolonged exposure to UV light can potentially lead to discoloration in the final product, a common consideration for many fragrance ingredients. Stability testing should include light exposure to assess this.

Protocol for Stability Testing in a Cosmetic Emulsion

To ensure the integrity of a final formulation containing Timberol®, a rigorous stability testing protocol is essential.^{[12][13][14]}

1. Sample Preparation:

- Prepare batches of the final cosmetic emulsion formulation containing Timberol® at the desired concentration.
- Package the samples in the intended final packaging as well as in inert glass containers to differentiate between formulation and package-related instability.

2. Storage Conditions:

- **Accelerated Stability:** 40°C ± 2°C / 75% RH ± 5% for 3 months. This is used to predict a shelf life of approximately 24-36 months.
- **Real-Time Stability:** 25°C ± 2°C / 60% RH ± 5% for the duration of the intended shelf life (e.g., 24 months).

- **Cycle Testing:** Three to five cycles of freeze-thaw between -10°C and 25°C (24 hours at each temperature per cycle) to assess emulsion stability under temperature fluctuations.
- **Light Exposure:** Exposure to natural sunlight (in a window) and/or a UV light cabinet to assess for color and odor changes.

3. Evaluation Parameters and Schedule:

- **Samples** are evaluated at baseline (time zero) and at regular intervals (e.g., 1, 2, and 3 months for accelerated testing; 3, 6, 12, 18, and 24 months for real-time testing).
- **Physical Evaluation:** Color, odor, appearance, viscosity, pH, and signs of phase separation or creaming.
- **Chemical Evaluation:** GC-MS analysis to determine the concentration of Timberol® and identify any potential degradation products.
- **Microbiological Evaluation:** Preservative efficacy testing (challenge test) to ensure the formulation remains protected from microbial growth.

Environmental Fate and Toxicology

- **Biodegradability:** Timberol® is reported to be readily biodegradable.^[11] One source indicates a biodegradability of 62.0%, which suggests it is not expected to persist in the environment.^[11] The OECD 301F (Manometric Respirometry Test) is a standard method for assessing ready biodegradability, where a substance is considered readily biodegradable if it reaches >60% biodegradation within a 28-day period.^{[15][16][17]}
- **Toxicology:** Toxicological data from safety data sheets indicate that Timberol® has low acute toxicity.^[9] It may cause mild skin and eye irritation and has the potential to be a skin sensitizer in susceptible individuals.^{[1][9]} It is not classified as a persistent, bioaccumulative, and toxic (PBT) substance.

Conclusion

Timberol® (1-(2,2,6-trimethylcyclohexyl)hexan-3-ol) is a well-characterized synthetic fragrance molecule with a robust profile of physicochemical properties that make it a versatile and stable

ingredient in a wide array of applications. Its woody-amber scent, high tenacity, and excellent stability in various media are its key performance attributes. A thorough understanding of its isomeric nature, synthesis, and analytical characterization is crucial for its effective and safe use. The methodologies and data presented in this guide provide a comprehensive scientific foundation for researchers and formulators working with this important fragrance ingredient.

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